

An In-depth Technical Guide to Imidacloprid-urea (CAS Number: 120868-66-8)

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Compound of Interest

Compound Name: Imidacloprid urea

Cat. No.: B1256292

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Introduction

Imidacloprid-urea, with the CAS number 120868-66-8, is a primary metabolite of the widely used neonicotinoid insecticide, imidacloprid.[1][2][3] As a member of the imidazolidinone and monochloropyridine chemical classes, it is formed through the degradation of imidacloprid in various environmental matrices, including soil and water, primarily via hydrolysis and photodegradation.[4][5][6] This technical guide provides a comprehensive overview of Imidacloprid-urea, focusing on its chemical properties, synthesis, biological activity, and toxicological profile, with detailed experimental protocols and data presented for researchers and scientists.

Chemical and Physical Properties

Imidacloprid-urea is an off-white to light yellow solid.[7] Its key chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	120868-66-8	[1]
IUPAC Name	1-[(6-chloropyridin-3-yl)methyl]imidazolidin-2-one	[1]
Molecular Formula	C ₉ H ₁₀ ClN ₃ O	[1]
Molecular Weight	211.65 g/mol	[1]
Appearance	Off-white to light yellow solid	[7]
Solubility	DMSO: ~125 mg/mL (~590.60 mM), H ₂ O: ~12.5 mg/mL (~59.06 mM)	[7]

Synthesis and Formation

Imidacloprid-urea is primarily formed from the degradation of its parent compound, imidacloprid. The following sections detail the pathways of its formation.

Formation via Hydrolysis

Imidacloprid is stable in acidic and neutral aqueous solutions but undergoes hydrolysis in alkaline conditions to yield Imidacloprid-urea as the main product.[8] The hydrolysis follows pseudo-first-order kinetics.[9]

This protocol is adapted from a study on the hydrolysis of imidacloprid.[4]

Materials:

- Imidacloprid standard
- Sodium hydroxide (NaOH) solution (e.g., 1 M)
- Deionized water
- Heating apparatus (e.g., water bath)

- pH meter
- Analytical equipment for product confirmation (e.g., GC-MS or LC-MS)

Procedure:

- Prepare an aqueous solution of Imidacloprid at a known concentration.
- Adjust the pH of the solution to a desired alkaline level (e.g., pH 10-12) using the NaOH solution.
- Heat the solution to a specific temperature (e.g., 50-80°C) and maintain for a set period.
- Monitor the reaction progress by taking aliquots at different time intervals.
- Analyze the aliquots to determine the concentration of remaining Imidacloprid and the formation of Imidacloprid-urea using a suitable analytical method.
- Confirm the structure of the product as Imidacloprid-urea using mass spectrometry.

Formation via Photodegradation

Imidacloprid can also be degraded to Imidacloprid-urea through photolysis in water and on soil surfaces.^{[5][10]} The photoproduct 1-[(6-chloro-3-pyridinyl)methyl]-2-imidazolidinone has been identified as the main degradate in several photodegradation studies.^{[10][11]}

This protocol is based on a study of imidacloprid's photolytic decomposition.^[10]

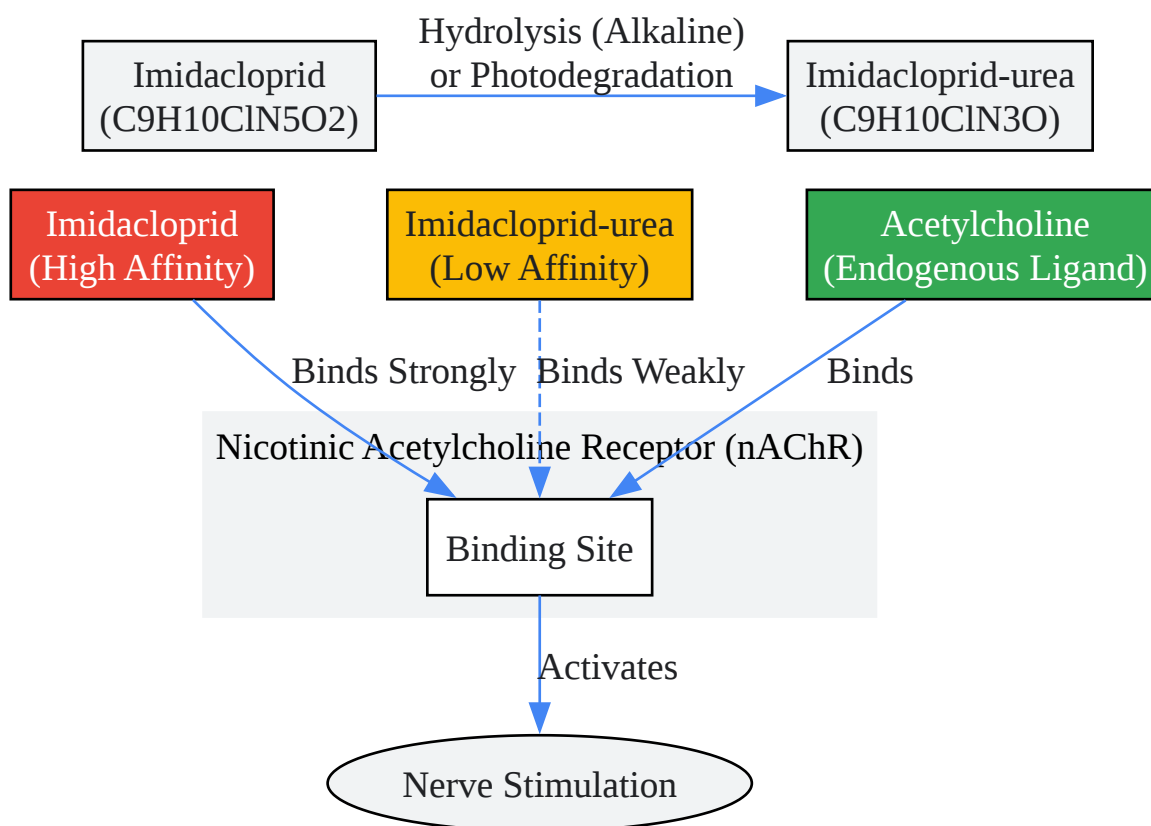
Materials:

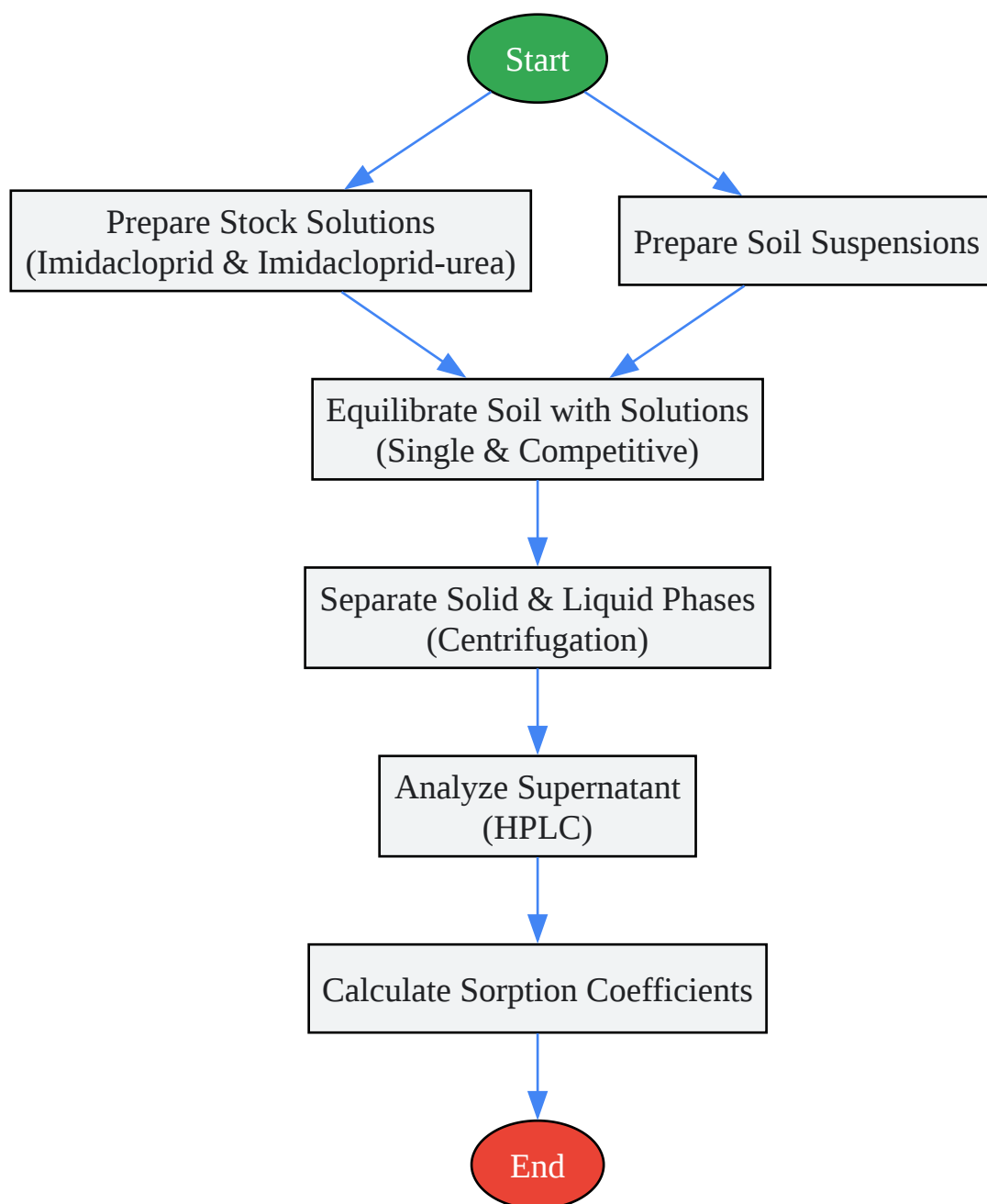
- Imidacloprid standard or formulated product
- HPLC grade water or tap water
- UV irradiation source (e.g., mercury lamp)
- Reaction vessel (e.g., quartz tube)
- HPLC system for analysis

Procedure:

- Prepare a solution of Imidacloprid in the desired water matrix.
- Place the solution in the reaction vessel and expose it to UV irradiation.
- Control the temperature of the solution during the experiment.
- Collect samples at various time points during the irradiation.
- Analyze the samples using HPLC to quantify the degradation of Imidacloprid and the formation of Imidacloprid-urea.
- The photolytic half-life (DT_{50}) can be calculated from the degradation kinetics.

Below is a diagram illustrating the formation of Imidacloprid-urea from Imidacloprid.





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